

# Commercial Availability and Technical Guide for Pd-PEPPSI-iHeptCl

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the palladium catalyst **Pd-PEPPSI- iHeptCI**, including its commercial availability, suppliers, and technical specifications. It also details its applications in cross-coupling reactions, supported by generalized experimental protocols and a visualization of the catalytic cycle.

## Introduction to Pd-PEPPSI-iHeptCl

(SP-4-1)-[1,3-Bis[2,6-bis(1-propylbutyl)phenyl]-4,5-dichloro-1,3-dihydro-2H-imidazol-2-ylidene]dichloro(3-chloropyridine-κN)palladium, commonly known as **Pd-PEPPSI-iHeptCI**, is a highly effective palladium precatalyst. It belongs to the family of Pyridine-Enhanced Precatalyst Preparation Stabilization and Initiation (PEPPSI) catalysts. These catalysts feature a bulky N-heterocyclic carbene (NHC) ligand that provides steric shielding to the palladium center, enhancing catalytic activity and stability. The "iHept" designation refers to the isoheptyl groups on the NHC ligand, which contribute to the catalyst's high reactivity and selectivity in a variety of cross-coupling reactions.

## **Commercial Availability and Suppliers**

**Pd-PEPPSI-iHeptCI** is commercially available from several chemical suppliers. The following table summarizes key information from various vendors.



Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Purity
Smolecule	Pd-PEPPSI- iHeptCl	Not Specified	C48H71Cl5N3P d	973.8	In Stock
Fluorochem	Pd-PEPPSI- IHept-Cl	1814936-54- 3	C48H70Cl5N3P d	971.32	98%
Pharmaffiliate s	Pd-PEPPSI- IHept-Cl (BSC)	1814936-54- 3	C48H70Cl5N3P	972.78	Not Specified
ChemScene	(SP-4-1)-[1,3-Bis[2,6-bis(1-propylbutyl)phenyl]	1814936-54- 3	C48H70Cl5N3P	972.77	≥98%
CymitQuimic a	Pd-PEPPSI- iHeptCl	Not Specified	C48H71Cl5N3P d	973.782	Not Specified

## **Technical Specifications and Properties**

- Appearance: Typically a solid.
- Storage: Should be stored under an inert atmosphere, away from moisture. Some suppliers recommend refrigeration at 2-8°C or freezing at -20°C.
- Key Features: The bulky isoheptyl groups on the N-heterocyclic carbene ligand create a
  sterically hindered environment around the palladium center. This feature is crucial for
  promoting challenging cross-coupling reactions, particularly those involving sterically
  demanding substrates. The electron-donating nature of the NHC ligand also enhances the
  catalytic activity.

## **Applications in Cross-Coupling Reactions**

**Pd-PEPPSI-iHeptCI** is a versatile catalyst for various palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern organic synthesis for the formation



of carbon-carbon and carbon-heteroatom bonds. Key applications include:

- Negishi Coupling: The reaction of organozinc reagents with organic halides. Pd-PEPPSIiHeptCl has demonstrated high reactivity and selectivity in the coupling of secondary alkylzinc reagents.
- Suzuki-Miyaura Coupling: The coupling of organoboron compounds with organic halides.
- Buchwald-Hartwig Amination: The formation of carbon-nitrogen bonds from aryl halides and amines.
- Sonogashira Coupling: The coupling of terminal alkynes with aryl or vinyl halides.

The high turnover numbers and broad substrate scope make **Pd-PEPPSI-iHeptCl** a valuable tool in the synthesis of complex molecules, including pharmaceuticals and functional materials.

## **Experimental Protocols**

The following are generalized experimental protocols for the synthesis of PEPPSI-type catalysts and their application in a Negishi cross-coupling reaction. These are not specific to **Pd-PEPPSI-iHeptCl** but are based on established procedures for this class of catalysts.

## Generalized Synthesis of a Pd-PEPPSI Catalyst

The synthesis of Pd-PEPPSI catalysts generally involves the reaction of an imidazolium salt (the NHC precursor) with a palladium source in the presence of a base, using pyridine as both a ligand and a solvent.

#### Procedure:

- In a reaction vessel, the appropriate N,N'-disubstituted imidazolium salt is combined with palladium(II) chloride (PdCl<sub>2</sub>).
- An excess of a base, such as potassium carbonate (K<sub>2</sub>CO<sub>3</sub>), is added to the mixture.
- Pyridine is added as the solvent and ligand.



- The reaction mixture is heated, typically to around 80°C, and stirred for several hours (e.g., 16 hours) under an inert atmosphere.
- Upon completion, the reaction mixture is cooled, and the product is isolated and purified, often by recrystallization, to yield the solid Pd-PEPPSI complex.

## Generalized Protocol for a Negishi Cross-Coupling Reaction

This protocol outlines a general procedure for the cross-coupling of an aryl halide with an organozinc reagent using a Pd-PEPPSI catalyst.

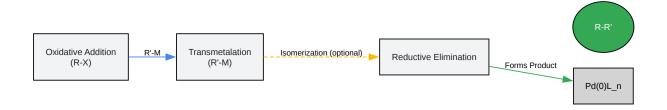
#### Procedure:

- To a dry reaction flask under an inert atmosphere, add the aryl halide and the Pd-PEPPSIiHeptCl catalyst.
- Dissolve the starting materials in a suitable anhydrous solvent (e.g., tetrahydrofuran, THF).
- To this solution, add the organozinc reagent. Organozinc reagents can be prepared in situ or used as a commercially available solution.
- The reaction mixture is stirred at room temperature or heated as required, and the progress of the reaction is monitored by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Once the reaction is complete, it is quenched by the addition of a suitable aqueous solution (e.g., saturated ammonium chloride).
- The product is extracted into an organic solvent, and the combined organic layers are washed, dried over an anhydrous drying agent (e.g., MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>), filtered, and concentrated under reduced pressure.
- The crude product is then purified by an appropriate method, such as column chromatography, to yield the desired cross-coupled product.

## **Catalytic Cycle Visualization**



The following diagram illustrates the generally accepted catalytic cycle for a palladium-catalyzed cross-coupling reaction, such as the Negishi coupling, using a Pd-PEPPSI catalyst.



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Caption: General catalytic cycle for a Pd-catalyzed cross-coupling reaction.

This technical guide provides a comprehensive overview of **Pd-PEPPSI-iHeptCI** for researchers and professionals in the field of chemical synthesis. The information on its commercial availability, technical properties, and applications, along with generalized experimental procedures and a visual representation of its catalytic mechanism, should serve as a valuable resource for its effective utilization. experimental procedures and a visual representation of its catalytic mechanism, should serve as a valuable resource for its effective utilization.

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